

Unraveling the Thermal Behavior of Diisopropyl Bicarbamate: A Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl bicarbamate*

Cat. No.: *B141130*

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This in-depth technical guide provides a comprehensive overview of the thermal stability and decomposition profile of **diisopropyl bicarbamate**. Tailored for researchers, scientists, and drug development professionals, this document outlines key thermal properties, hypothetical decomposition pathways, and detailed experimental protocols for Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). The synthesis of this information aims to equip researchers with the necessary knowledge to safely handle and utilize **diisopropyl bicarbamate** in their work.

Physicochemical Properties

Diisopropyl bicarbamate, also known as diisopropyl hydrazine-1,2-dicarboxylate, is a chemical intermediate of interest in organic synthesis. A summary of its key physical and chemical properties is presented below. It is important to note that some of the reported values, particularly the melting and boiling points, are predicted and may vary.^{[1][2][3][4][5]}

Property	Value	Source
CAS Number	19740-72-8	[1] [2] [3] [4] [5]
Molecular Formula	C8H16N2O4	[6] [7]
Molecular Weight	204.22 g/mol	[6]
Predicted Melting Point	270 °C	[1] [2] [4] [5]
Predicted Boiling Point	271.5 °C at 760 mmHg	[1] [3]
Predicted Density	1.098 g/cm ³	[1] [3]
Flash Point	118 °C	[1]

Thermal Stability and Decomposition Analysis

While specific experimental data on the thermal decomposition of **diisopropyl bicarbamate** is not readily available in the public domain, an understanding of its stability can be extrapolated from the general behavior of carbamates and through standard thermal analysis techniques.[\[8\]](#)

Illustrative Thermal Analysis Data

The following tables present hypothetical data that could be expected from DSC and TGA analyses of **diisopropyl bicarbamate**. These tables are intended to serve as a guide for researchers in interpreting their own experimental results.

Table 2: Illustrative Differential Scanning Calorimetry (DSC) Data

Parameter	Illustrative Value	Description
Melting Endotherm (Onset)	105 - 115 °C	Indicates the beginning of the melting process.
Melting Endotherm (Peak)	110 - 120 °C	The temperature at which the melting rate is maximal.
Decomposition Exotherm (Onset)	180 - 200 °C	The temperature at which decomposition begins, often accompanied by heat release.
Enthalpy of Fusion (ΔH_{fus})	25 - 35 J/g	The amount of energy required to melt the sample.
Enthalpy of Decomposition (ΔH_{decomp})	150 - 250 J/g	The heat released during the decomposition process.

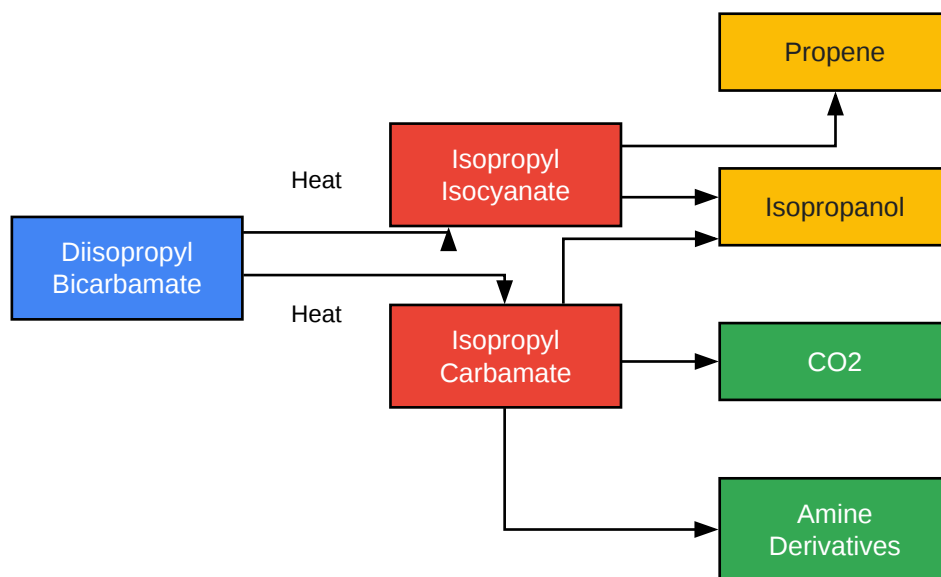
Table 3: Illustrative Thermogravimetric Analysis (TGA) Data

Temperature Range (°C)	Weight Loss (%)	Associated Process
25 - 150	< 1%	Loss of residual solvent or moisture.
180 - 250	40 - 50%	Initial decomposition stage, potentially loss of an isopropoxycarbonyl group.
250 - 350	30 - 40%	Second decomposition stage, further fragmentation of the molecule.
Final Residue at 500 °C	< 5%	Remaining non-volatile carbonaceous material.

Proposed Decomposition Pathway

The thermal decomposition of carbamates can proceed through various mechanisms. For **diisopropyl bicarbamate**, a plausible pathway involves the initial cleavage of the N-N bond or

the C-O bonds, leading to the formation of isocyanates and alcohols, which can further react or decompose at higher temperatures.



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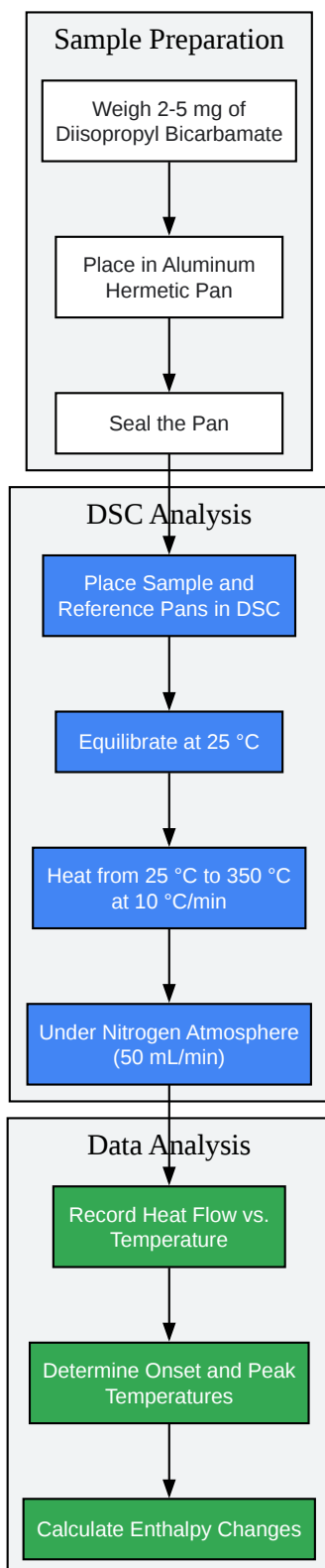
Figure 1: Proposed thermal decomposition pathway for **diisopropyl bicarbamate**.

Experimental Protocols

To obtain reliable data on the thermal stability of **diisopropyl bicarbamate**, the following detailed experimental protocols for DSC and TGA are recommended.

Differential Scanning Calorimetry (DSC) Protocol

DSC is a valuable tool for determining the melting point and enthalpy of fusion, as well as identifying thermal events like decomposition.^{[9][10][11][12]}

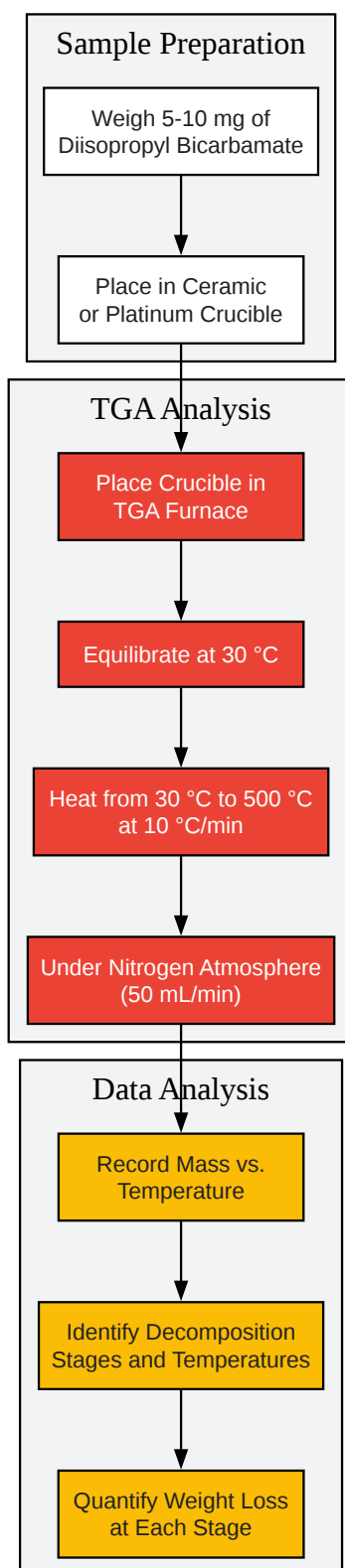


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Figure 2: Experimental workflow for Differential Scanning Calorimetry (DSC).

Thermogravimetric Analysis (TGA) Protocol

TGA is used to measure the change in mass of a sample as a function of temperature, providing information on decomposition temperatures and weight loss percentages.^[13]^[14]



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Figure 3: Experimental workflow for Thermogravimetric Analysis (TGA).

Safety and Handling

Given the predicted thermal instability, appropriate safety precautions should be taken when handling **diisopropyl bicarbamate**, especially at elevated temperatures. The Safety Data Sheet (SDS) should be consulted for comprehensive safety information.^[15] It is recommended to handle the compound in a well-ventilated area and avoid the formation of dust.^[15]

Conclusion

This technical guide provides a foundational understanding of the thermal stability and decomposition of **diisopropyl bicarbamate** for the scientific community. While specific experimental data is limited, the provided illustrative data, proposed decomposition pathways, and detailed experimental protocols offer a robust framework for researchers to conduct their own thermal analyses. Such studies are crucial for ensuring the safe and effective use of this compound in research and development.

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